

characterization techniques for Ni-Mo alloy coatings

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Nickel-molybdenum

Cat. No.: B8610338

[Get Quote](#)

An essential aspect of developing and utilizing Ni-Mo alloy coatings lies in the comprehensive characterization of their properties. For researchers, scientists, and professionals in materials science and engineering, a thorough understanding of the morphological, compositional, structural, mechanical, and corrosion-resistant properties of these coatings is paramount for ensuring their performance and reliability in various applications. This document provides detailed application notes and experimental protocols for the key characterization techniques employed in the study of Ni-Mo alloy coatings.

Morphological and Compositional Characterization

The surface morphology and elemental composition of Ni-Mo alloy coatings significantly influence their performance, affecting properties such as adhesion, wear resistance, and corrosion resistance. Scanning Electron Microscopy (SEM) and Energy Dispersive X-ray Spectroscopy (EDS) are powerful and complementary techniques for this purpose.

Application Note: SEM and EDS Analysis

Scanning Electron Microscopy (SEM) is utilized to obtain high-resolution images of the coating's surface, revealing details about its texture, uniformity, porosity, and the presence of any defects like cracks.[1] For Ni-Mo coatings, SEM analysis can visualize the grain structure, nodule size, and overall surface topography, which are influenced by deposition parameters.[2]
[3]

Energy Dispersive X-ray Spectroscopy (EDS), often integrated with SEM, provides elemental analysis of the coating.[1] This technique is crucial for determining the weight percentage of Nickel (Ni) and Molybdenum (Mo) in the alloy, ensuring the desired composition has been achieved.[4] EDS can also be used for elemental mapping to visualize the distribution of Ni and Mo across the coating's surface.[5]

Experimental Protocol: SEM and EDS

A general protocol for SEM and EDS analysis of Ni-Mo alloy coatings is as follows:

- Sample Preparation:
 - Ensure the coated sample is clean and dry.
 - For non-conductive substrates, a thin conductive coating (e.g., gold or carbon) may be required to prevent charging artifacts during SEM imaging.[1][6][7]
 - Mount the sample securely on an SEM stub using conductive adhesive.
 - For cross-sectional analysis, the sample should be embedded in epoxy, sectioned, and polished.[1]
- Instrument Setup (SEM):
 - Load the sample into the SEM chamber and evacuate to the required vacuum level.
 - Apply an appropriate accelerating voltage and working distance for optimal imaging.
 - Adjust focus, brightness, and contrast to obtain a clear image of the coating's surface.
- Image Acquisition (SEM):
 - Capture images at various magnifications to observe both the overall morphology and fine details of the coating.[3]
- Elemental Analysis (EDS):

- Select the area of interest on the SEM image for EDS analysis. This can be a point, a specific area, or the entire field of view for mapping.
- Acquire the EDS spectrum. The instrument software will identify the elements present and their relative concentrations.
- Perform elemental mapping to visualize the spatial distribution of Ni and Mo.

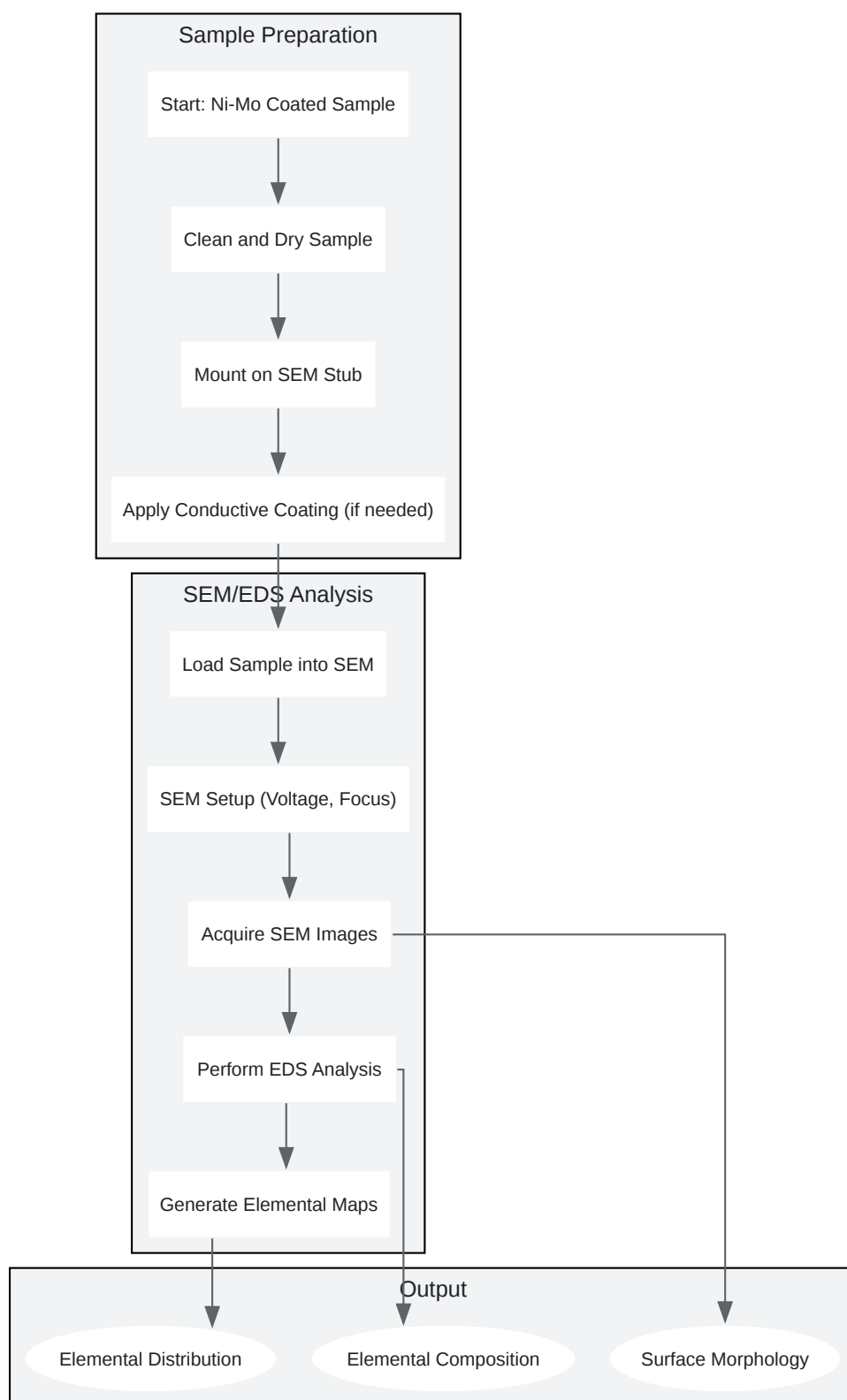
Data Presentation: Composition of Ni-Mo Coatings

The following table summarizes the elemental composition of Ni-Mo alloy coatings electrodeposited under varying current densities, as determined by EDS analysis.

Plating Current Density (A/dm ²)	Mo Content (wt%)	Ni Content (wt%)	Reference
1.12 mA cm ⁻²	40.14	-	[4]
10	12.83	-	[2]
15	-	-	[2]
2.77 mA cm ⁻²	65.15	0.94	[4]
20	20.06	-	[2]
5.56 mA cm ⁻²	61.68	-	[4]

Note: Ni content was not always explicitly stated in conjunction with Mo content in the provided search results.

Visualization: SEM/EDS Experimental Workflow



[Click to download full resolution via product page](#)

Caption: Workflow for SEM and EDS characterization of Ni-Mo coatings.

Structural Characterization

The crystalline structure of Ni-Mo alloy coatings, including phase composition and crystallite size, is a critical determinant of their mechanical properties and corrosion resistance. X-ray Diffraction (XRD) is the primary technique for this analysis.

Application Note: X-ray Diffraction (XRD) Analysis

X-ray Diffraction (XRD) is a non-destructive technique used to identify the crystalline phases present in a material and to determine its crystal structure.[8] For Ni-Mo coatings, XRD patterns can reveal the presence of different phases such as MoNi₄, Ni₃Mo, and solid solutions of Mo in Ni.[2][3] The broadness of the diffraction peaks can be used to estimate the crystallite size using the Scherrer equation, which is particularly relevant for nanocrystalline coatings.[9][10] XRD is also used to assess the degree of crystallinity, with amorphous structures showing broad "halo" patterns instead of sharp peaks.[11]

Experimental Protocol: XRD

A standard protocol for XRD analysis of Ni-Mo alloy coatings is as follows:

- Sample Preparation:
 - The coated sample should have a flat and relatively smooth surface.
 - Ensure the sample is clean to avoid diffraction peaks from contaminants.[12]
 - Mount the sample on the XRD sample holder, ensuring it is level.
- Instrument Setup:
 - Use a diffractometer with a suitable X-ray source (e.g., Cu K α radiation).[13]
 - For thin films, a grazing incidence XRD (GIXRD) setup may be necessary to maximize the signal from the coating and minimize interference from the substrate.[8] In this setup, the incident X-ray beam is fixed at a small angle to the sample surface.[8]
 - Set the 2 θ scan range appropriate for detecting the expected Ni-Mo phases (e.g., 20° to 90°).[13]

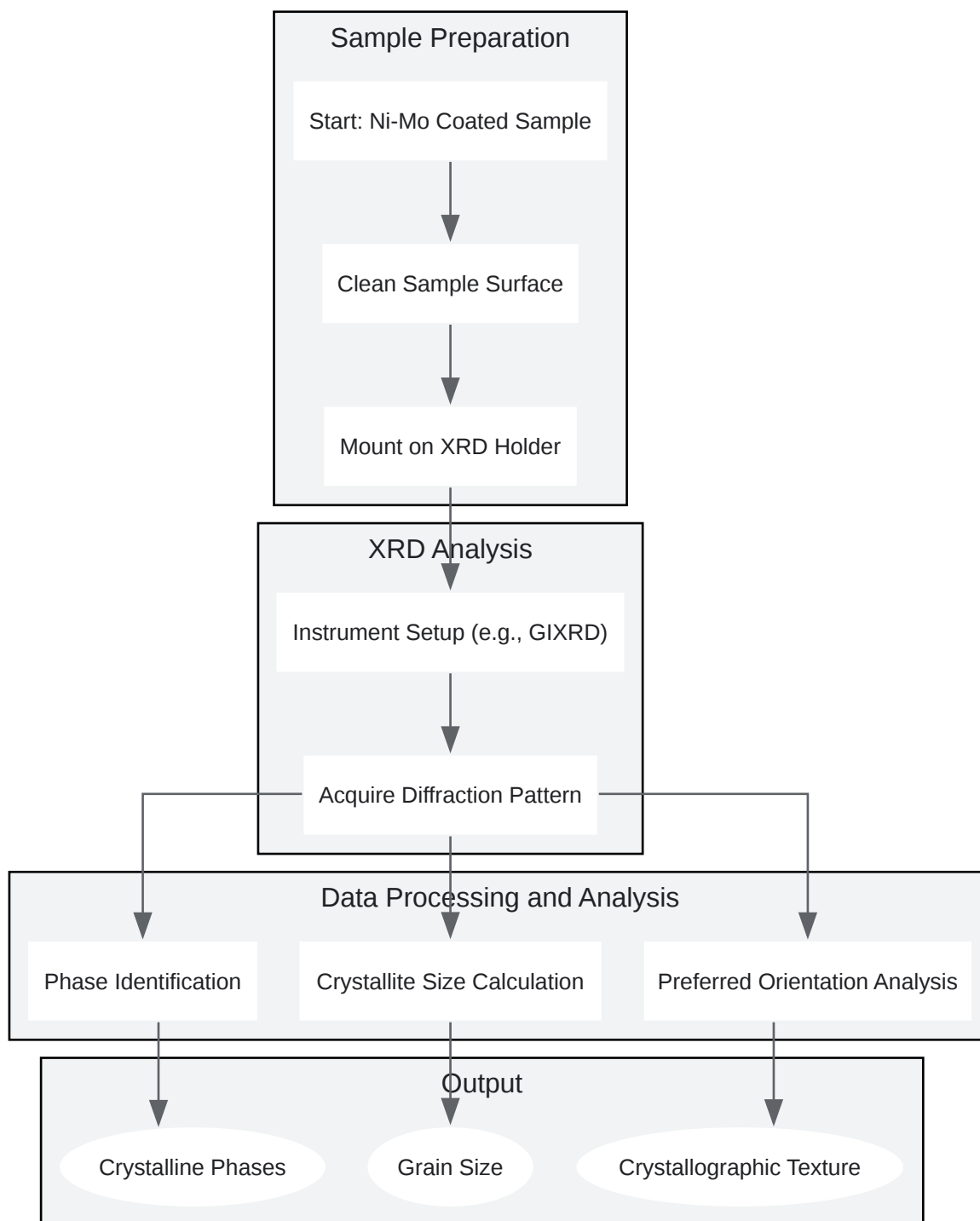
- Select an appropriate step size and scan speed.
- Data Acquisition:
 - Perform the XRD scan. The detector measures the intensity of diffracted X-rays at different 2θ angles.
- Data Analysis:
 - Identify the crystalline phases present by comparing the obtained diffraction peaks with standard diffraction patterns from databases (e.g., Crystallography Open Database).[8]
 - Calculate the crystallite size from the peak broadening using the Scherrer equation.[10]
 - Analyze the preferred orientation of the crystallites by observing the relative intensities of the diffraction peaks.[8]

Data Presentation: Structural Phases in Ni-Mo Coatings

The following table lists the crystalline phases identified in electrodeposited Ni-Mo coatings using XRD.

Identified Phases	Deposition Conditions	Reference
MoNi ₄ , Mo _{1.24} Ni _{0.76} , Ni ₃ Mo	Current densities from 10 to 30 A/dm ²	[2][3]
Tetragonal MoNi ₄ , metallic Ni, metallic Mo, MoO ₃	Current densities from 1.12 to 5.56 mA cm ⁻²	[4]
Face-centered cubic solid solution of Mo in Ni	Current densities of 30, 60, and 100 mA/cm ²	[14]
Microcrystalline structure (Ni(111) plane)	Electroless plating	[15]

Visualization: XRD Analysis Workflow



[Click to download full resolution via product page](#)

Caption: Workflow for XRD analysis of Ni-Mo alloy coatings.

Corrosion Resistance Characterization

The ability of Ni-Mo alloy coatings to resist corrosion in harsh environments is one of their most important properties.[16] Electrochemical techniques such as Potentiodynamic Polarization and Electrochemical Impedance Spectroscopy (EIS) are widely used to evaluate this property.

Application Note: Potentiodynamic Polarization and EIS

Potentiodynamic Polarization is an electrochemical technique used to determine the corrosion rate of a material.[17] By scanning the potential of the coating and measuring the resulting current, a polarization curve is generated. From this curve, key parameters such as the corrosion potential (E_{corr}) and corrosion current density (i_{corr}) can be determined, which are indicative of the coating's corrosion resistance.[18][19]

Electrochemical Impedance Spectroscopy (EIS) is a powerful non-destructive technique for evaluating the protective properties of coatings.[20][21] It measures the impedance of the coating over a range of frequencies, providing information about the coating's barrier properties, porosity, and the corrosion processes occurring at the coating-substrate interface.[22][23] EIS is particularly useful for monitoring coating degradation over time.[20]

Experimental Protocol: Potentiodynamic Polarization

The following protocol is based on ASTM G5 and G59 standards.[18][24]

- Test Cell Setup:
 - A standard three-electrode electrochemical cell is used, consisting of the Ni-Mo coated sample as the working electrode, a reference electrode (e.g., Saturated Calomel Electrode - SCE), and a counter electrode (e.g., platinum or graphite).[24]
 - The test solution (electrolyte), for instance, 3.5% NaCl solution, should be prepared.[25][26]
- Sample Preparation:
 - The surface of the working electrode is prepared and cleaned.[18]
 - The sample is immersed in the test solution.
- Measurement:

- The open-circuit potential (OCP) is monitored until it stabilizes.[\[24\]](#)
- The potentiodynamic scan is initiated, typically starting from a potential more negative than the OCP and scanning in the anodic direction at a constant scan rate (e.g., 0.6 V/h).
[\[18\]](#)
- The potential and current are recorded continuously.
- Data Analysis:
 - The polarization curve is plotted as log(current density) versus potential.
 - The corrosion potential (E_{corr}) and corrosion current density (i_{corr}) are determined from the Tafel extrapolation of the linear portions of the anodic and cathodic branches of the curve.

Experimental Protocol: Electrochemical Impedance Spectroscopy (EIS)

- Test Cell Setup:
 - The same three-electrode cell setup as for potentiodynamic polarization is used.
- Measurement:
 - The system is allowed to stabilize at the OCP.
 - A small amplitude sinusoidal AC voltage is applied to the working electrode at various frequencies.
 - The resulting AC current response is measured, including its magnitude and phase shift relative to the applied voltage.
- Data Analysis:
 - The impedance data is typically represented as Nyquist or Bode plots.

- An equivalent electrical circuit model is used to fit the experimental data, allowing for the determination of parameters such as solution resistance, pore resistance, and charge transfer resistance.[\[20\]](#)

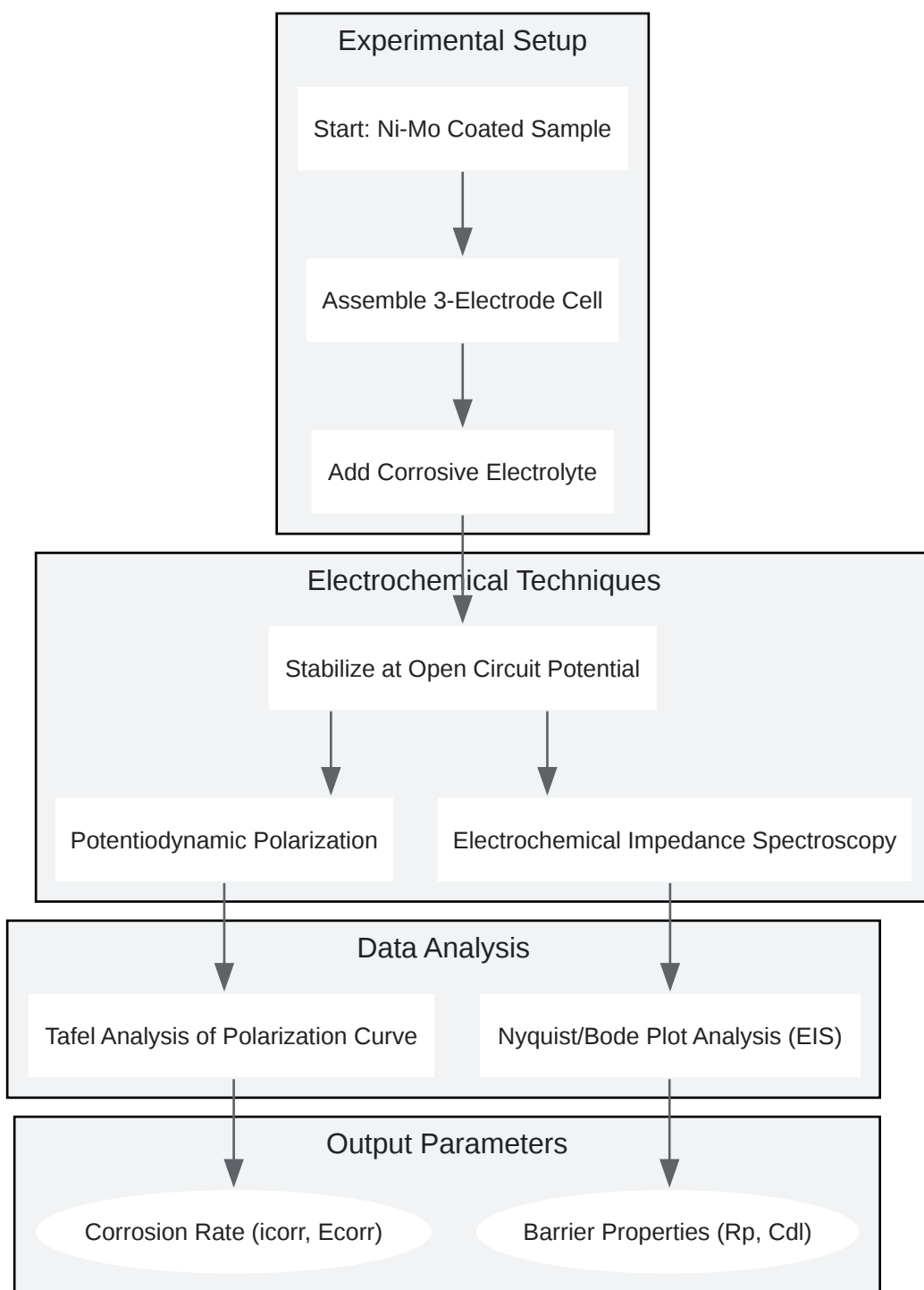
Data Presentation: Corrosion Parameters of Ni-Mo Coatings

The following table presents corrosion parameters for Ni-Mo alloy coatings in a corrosive medium.

Mo Content (wt%)	Corrosion Current Density (i_{corr}) ($\mu\text{A}/\text{cm}^2$)	Corrosion Potential (E_{corr}) (V vs. SCE)	Test Solution	Reference
15	-	-	-	[25]
19.59	-	-	30 wt.% KOH	[25]
30.2	-	-	3.5% NaCl	[25] [26]
33.2	-	-	1.0 M KOH	[27]
38.3	-	-	1.0 M KOH	[27]
20 (at. %)	-	-	3.5% NaCl	[26]
26-28	-	-	0.5 M NaCl	[28]

Note: Specific values for i_{corr} and E_{corr} were not consistently available in the provided search results for all listed Mo contents.

Visualization: Corrosion Characterization Workflow



[Click to download full resolution via product page](#)

Caption: Workflow for electrochemical corrosion testing of Ni-Mo coatings.

Mechanical Property Characterization

The mechanical properties of Ni-Mo alloy coatings, such as hardness, are crucial for applications where wear resistance is required.

Application Note: Microhardness Testing

Microhardness testing is a common method to determine the hardness of thin coatings. It involves indenting the coating with a known load using a specific indenter (e.g., Vickers). The size of the resulting indentation is measured and used to calculate the hardness value. The microhardness of Ni-Mo coatings is influenced by factors such as Mo content and grain size.

[\[29\]](#)

Experimental Protocol: Microhardness Testing

- Sample Preparation:
 - The coated sample should have a smooth, flat surface, free from defects.
 - The sample should be mounted securely to prevent movement during indentation.
- Instrument Setup:
 - Select the appropriate indenter (e.g., Vickers) and test load. The load should be high enough to create a measurable indentation but not so high as to cause cracking or penetrate through the coating to the substrate.
 - Calibrate the instrument according to the manufacturer's instructions.
- Measurement:
 - Bring the indenter into contact with the coating surface and apply the test load for a specific duration.
 - Remove the load and measure the dimensions of the indentation using the microscope attached to the hardness tester.
 - Perform multiple indentations at different locations on the coating to ensure statistical reliability.

- Data Analysis:
 - Calculate the microhardness value (e.g., Vickers Hardness - HV) using the appropriate formula based on the applied load and the measured indentation dimensions.

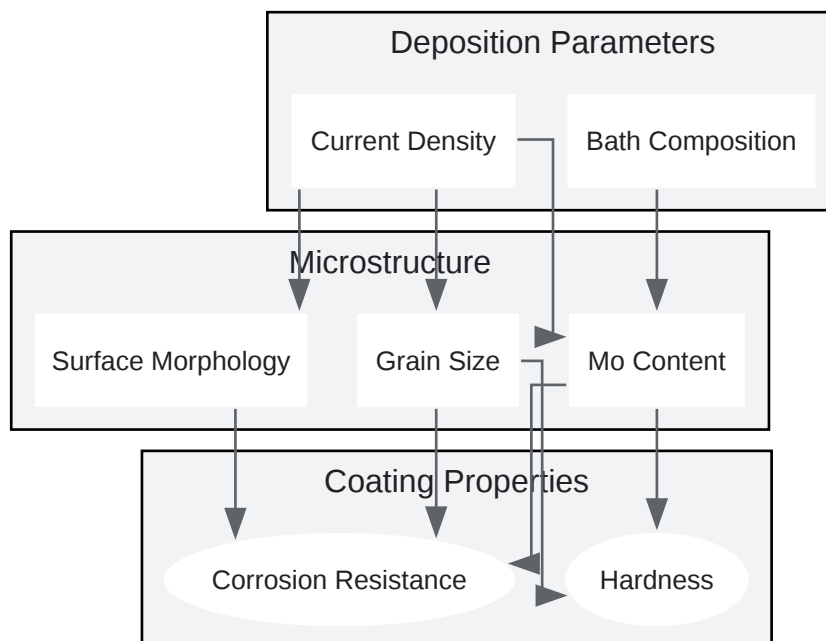
Data Presentation: Microhardness of Ni-Mo Coatings

The following table shows the microhardness values for Ni-Mo coatings with varying Mo content.

Mo Content (%)	Microhardness (Hv)	Reference
23	285	[25]
-	618	[25]

Note: The specific Mo content for the 618 Hv value was not provided in the search results.

Visualization: Relationship between Properties and Parameters



[Click to download full resolution via product page](#)

Caption: Interrelationship of deposition parameters, microstructure, and properties of Ni-Mo coatings.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. rockymountainlabs.com [rockymountainlabs.com]
- 2. Surface morphology and electrochemical characterization of electrodeposited Ni–Mo nanocomposites as cathodes for hydrogen evolution [cpb.iphy.ac.cn]
- 3. researchgate.net [researchgate.net]
- 4. Ni–Mo nanostructure alloys as effective electrocatalysts for green hydrogen production in an acidic medium - RSC Advances (RSC Publishing) DOI:10.1039/D4RA08619H [pubs.rsc.org]
- 5. mdpi.com [mdpi.com]
- 6. Sample Coating for SEM | JEOL Resources [jeolusa.com]
- 7. scribd.com [scribd.com]
- 8. Thin Film XRD | Materials Characterization Lab [mcl.mse.utah.edu]
- 9. researchgate.net [researchgate.net]
- 10. researchgate.net [researchgate.net]
- 11. researchgate.net [researchgate.net]
- 12. drawellanalytical.com [drawellanalytical.com]
- 13. Effect of Scanning Speed on the Microstructure and Properties of Co-Cu-Ti Coatings by Laser Cladding | MDPI [mdpi.com]
- 14. researchgate.net [researchgate.net]
- 15. researchgate.net [researchgate.net]
- 16. Electrodeposition of Nickel-Molybdenum (Ni-Mo) Alloys for Corrosion Protection in Harsh Environments: Science & Engineering Book Chapter | IGI Global Scientific Publishing [igi-global.com]

- 17. corrosionpedia.com [corrosionpedia.com]
- 18. farsi.msrpco.com [farsi.msrpco.com]
- 19. store.astm.org [store.astm.org]
- 20. papers.phmsociety.org [papers.phmsociety.org]
- 21. matergenicscoatings.com [matergenicscoatings.com]
- 22. static1.squarespace.com [static1.squarespace.com]
- 23. researchgate.net [researchgate.net]
- 24. nrc.gov [nrc.gov]
- 25. researchgate.net [researchgate.net]
- 26. researchgate.net [researchgate.net]
- 27. researchgate.net [researchgate.net]
- 28. researchgate.net [researchgate.net]
- 29. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [characterization techniques for Ni-Mo alloy coatings]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b8610338#characterization-techniques-for-ni-mo-alloy-coatings]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com